

# tert-Butyl ((1R,2R)-2-hydroxycyclopentyl)carbamate molecular weight

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## Compound of Interest

Compound Name: *tert-Butyl ((1R,2R)-2-hydroxycyclopentyl)carbamate*

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## An In-depth Technical Guide on the Molecular Weight of **tert-Butyl ((1R,2R)-2-hydroxycyclopentyl)carbamate**

For researchers, scientists, and drug development professionals, a precise understanding of the physicochemical properties of a compound is fundamental. This guide provides a detailed breakdown of the molecular weight of **tert-Butyl ((1R,2R)-2-hydroxycyclopentyl)carbamate**, a key parameter in experimental design and analysis.

## Molecular Composition and Weight

The molecular formula for **tert-Butyl ((1R,2R)-2-hydroxycyclopentyl)carbamate** is  $C_{10}H_{19}NO_3$ .<sup>[1][2][3]</sup> The molecular weight is derived from the sum of the atomic weights of its constituent atoms.

The calculation of the molecular weight is based on the atomic masses of its constituent elements. The atomic mass of carbon is approximately 12.01 g/mol, hydrogen is about 1.008 g/mol, nitrogen is roughly 14.007 g/mol, and oxygen is approximately 15.999 g/mol.<sup>[4][5][6][7][8][9][10][11][12][13]</sup>

The precise molecular weight is essential for a variety of laboratory procedures, including solution preparation, stoichiometric calculations for chemical reactions, and analytical techniques such as mass spectrometry.

## Quantitative Data Summary

For clarity and ease of comparison, the atomic and molecular weight data are summarized in the table below.

Element	Symbol	Count	Atomic Weight (amu)	Total Weight (amu)
Carbon	C	10	12.011	120.11
Hydrogen	H	19	1.008	19.152
Nitrogen	N	1	14.007	14.007
Oxygen	O	3	15.999	47.997
Total	201.266			

The calculated molecular weight of **tert-Butyl ((1R,2R)-2-hydroxycyclopentyl)carbamate** is 201.27 g/mol .[3]

## Experimental Protocols

Accurate determination and use of molecular weight are critical in various experimental contexts. Below are generalized methodologies where this information is pivotal.

### Protocol 1: Preparation of a Standard Solution

- Objective: To prepare a 10 mM stock solution of **tert-Butyl ((1R,2R)-2-hydroxycyclopentyl)carbamate** in a suitable solvent (e.g., DMSO).
- Materials:
  - tert-Butyl ((1R,2R)-2-hydroxycyclopentyl)carbamate** (solid)
  - Dimethyl sulfoxide (DMSO)
  - Analytical balance
  - Volumetric flask (e.g., 10 mL)

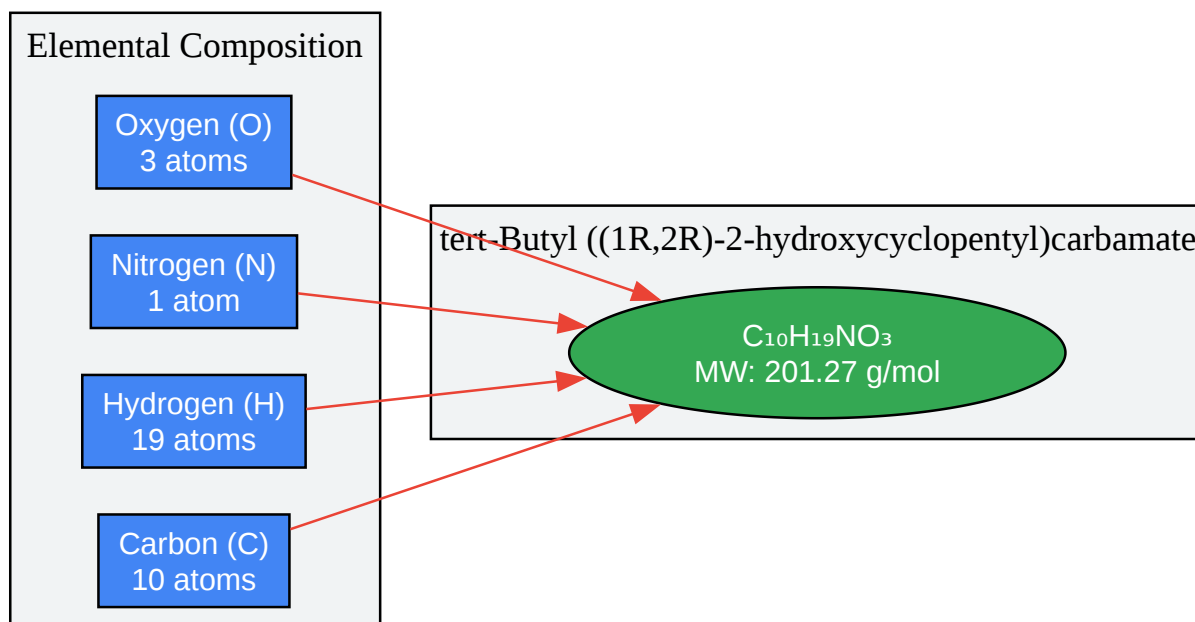
- Spatula and weighing paper
- Pipettes
- Procedure:
  1. Calculate the mass of the compound required using the formula:  $\text{Mass (g)} = \text{Desired Concentration (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)}$   
 $\text{Mass (mg)} = 10 \text{ mmol/L} * 0.01 \text{ L} * 201.27 \text{ g/mol} = 20.127 \text{ mg}$
  2. Accurately weigh approximately 20.13 mg of **tert-Butyl ((1R,2R)-2-hydroxycyclopentyl)carbamate** using an analytical balance.
  3. Transfer the weighed compound into a 10 mL volumetric flask.
  4. Add a small amount of DMSO to dissolve the solid.
  5. Once dissolved, add DMSO to the flask until the solution reaches the 10 mL calibration mark.
  6. Stopper the flask and invert it several times to ensure the solution is homogeneous.

## Protocol 2: Stoichiometric Calculation for a Coupling Reaction

- Objective: To determine the required mass of a reactant for a reaction with **tert-Butyl ((1R,2R)-2-hydroxycyclopentyl)carbamate** in a 1:1.2 molar ratio.
- Procedure:
  1. Determine the moles of **tert-Butyl ((1R,2R)-2-hydroxycyclopentyl)carbamate** to be used (e.g., 0.5 mmol).
  2. Calculate the required moles of the coupling partner:  $\text{Moles of Partner} = 0.5 \text{ mmol} * 1.2 = 0.6 \text{ mmol}$
  3. Calculate the required mass of the coupling partner using its molecular weight.

## Visualization of Molecular Composition

The following diagram illustrates the elemental composition of **tert-Butyl ((1R,2R)-2-hydroxycyclopentyl)carbamate**.



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Elemental makeup of the target compound.

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